

A-Technical-Guide-to-the-Physical-Properties-of-Substituted-Furanoyl-Chlorides

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Compound of Interest

Compound Name: *2,4-Dimethylfuran-3-carbonyl chloride*

CAS No.: *15139-39-6*

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Abstract

This technical guide provides a comprehensive overview of the physical properties of substituted furanoyl chlorides, a class of compounds with significant applications in the pharmaceutical and agrochemical industries.[1][2] The document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into the characterization and handling of these reactive intermediates. The guide covers fundamental physical properties such as melting and boiling points, solubility, and spectroscopic characteristics, including Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS). Furthermore, it details experimental protocols for the determination of these properties and discusses the influence of various substituents on the furan ring. Safety and handling precautions are also addressed, providing a holistic resource for laboratory practice.

Introduction to Furanoyl Chlorides

Furanoyl chlorides are acyl chlorides derived from furan carboxylic acids. They serve as crucial intermediates in organic synthesis, particularly in the production of pharmaceuticals and pesticides.[2] The reactivity of the acyl chloride group makes them valuable precursors for the synthesis of esters, amides, and other carbonyl derivatives. A notable example is the use of 2-furoyl chloride in the synthesis of mometasone furoate, an anti-inflammatory agent.[1]

The furan ring, an aromatic heterocycle, can be substituted at various positions, leading to a diverse range of furanoyl chlorides with distinct physical and chemical properties.

Understanding these properties is paramount for optimizing reaction conditions, ensuring product purity, and maintaining a safe laboratory environment. This guide will delve into the physical characteristics of these compounds, providing a theoretical framework and practical methodologies for their assessment.

The Influence of Substituents on Physical Properties

The nature and position of substituents on the furan ring significantly impact the physical properties of furanoyl chlorides. These effects can be broadly categorized as electronic and steric.

- **Electronic Effects:** Electron-withdrawing groups (EWGs), such as nitro (-NO₂) or halo (-X) groups, increase the polarity of the molecule and can lead to higher melting and boiling points due to stronger intermolecular dipole-dipole interactions. Conversely, electron-donating groups (EDGs), such as alkyl groups, may have a less pronounced effect on these properties.
- **Steric Effects:** The size and position of substituents can influence the crystal packing of the molecules in the solid state, thereby affecting the melting point. Bulky substituents may disrupt efficient packing, leading to lower melting points.

The interplay of these effects determines the overall physical characteristics of a given substituted furanoyl chloride.

Key Physical Properties and Their Characterization

A thorough understanding of the physical properties of substituted furanoyl chlorides is essential for their synthesis, purification, and subsequent use in chemical reactions.

Melting and Boiling Points

The melting and boiling points are fundamental physical constants that provide an indication of the purity of a compound. These properties are influenced by factors such as molecular weight, polarity, and intermolecular forces.

Compound	Substituent	Melting Point (°C)	Boiling Point (°C)
2-Furoyl chloride	None	-2[1][3][4]	173-174[1][4][5]
5-Nitro-2-furoyl chloride	5-NO ₂	34-41	137-140 (at 15 mmHg)[6]

Table 1: Melting and Boiling Points of Selected Furanoyl Chlorides

Solubility

Furanoyl chlorides are generally soluble in a range of common organic solvents.

- **Aprotic Solvents:** They are typically soluble in aprotic solvents like diethyl ether and acetone. [4]
- **Reaction with Protic Solvents:** It is crucial to note that furanoyl chlorides react with protic solvents such as water and alcohols.[4][7] This reactivity is a key consideration when selecting solvents for reactions and purification processes.

Spectroscopic Properties

Spectroscopic techniques are indispensable for the structural elucidation and characterization of substituted furanoyl chlorides.

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. For furanoyl chlorides, the most characteristic absorption bands are:

- **C=O Stretch:** A strong absorption band in the region of 1775-1810 cm^{-1} is characteristic of the carbonyl group in an acyl chloride.[8][9] Conjugation with the furan ring can lower this frequency.[8]
- **C-Cl Stretch:** The carbon-chlorine stretching vibration is typically observed in the range of 550-730 cm^{-1} .[9]

^1H and ^{13}C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of the molecule.

- **^1H NMR:** The protons on the furan ring typically appear in the aromatic region of the spectrum (δ 6.0-8.0 ppm). The chemical shifts and coupling constants are influenced by the nature and position of the substituents.
- **^{13}C NMR:** The carbonyl carbon of the acyl chloride group is highly deshielded and appears at a characteristic downfield chemical shift.

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For furanoyl chlorides, common fragmentation pathways include:

- **Loss of Cl:** The cleavage of the C-Cl bond is a common fragmentation pathway, leading to the formation of a furoyl cation.
- **Decarbonylation:** The loss of a carbonyl group (CO) from the furoyl cation is another characteristic fragmentation.

Experimental Protocols for Characterization

Accurate determination of physical properties is crucial for the identification and quality control of substituted furanoyl chlorides.

Determination of Melting Point

- **Sample Preparation:** A small amount of the crystalline solid is placed in a capillary tube.
- **Instrumentation:** A melting point apparatus is used to heat the sample at a controlled rate.

- Observation: The temperature range over which the sample melts is recorded. A sharp melting range is indicative of a pure compound.

Determination of Boiling Point

- Apparatus: A distillation apparatus is set up.
- Heating: The liquid is heated to its boiling point.
- Measurement: The temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point. For high-boiling compounds, vacuum distillation may be necessary to prevent decomposition.

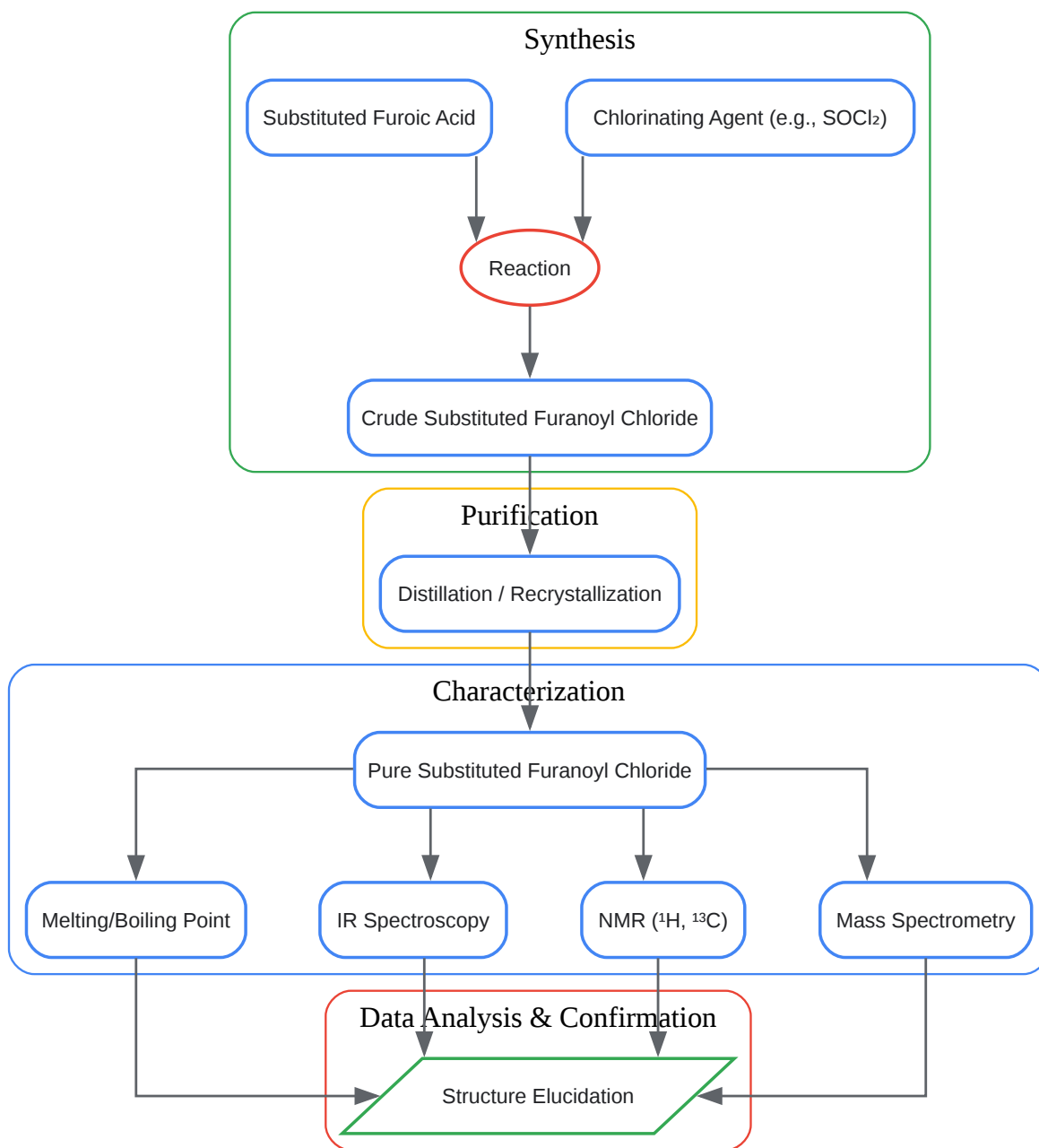
Spectroscopic Analysis

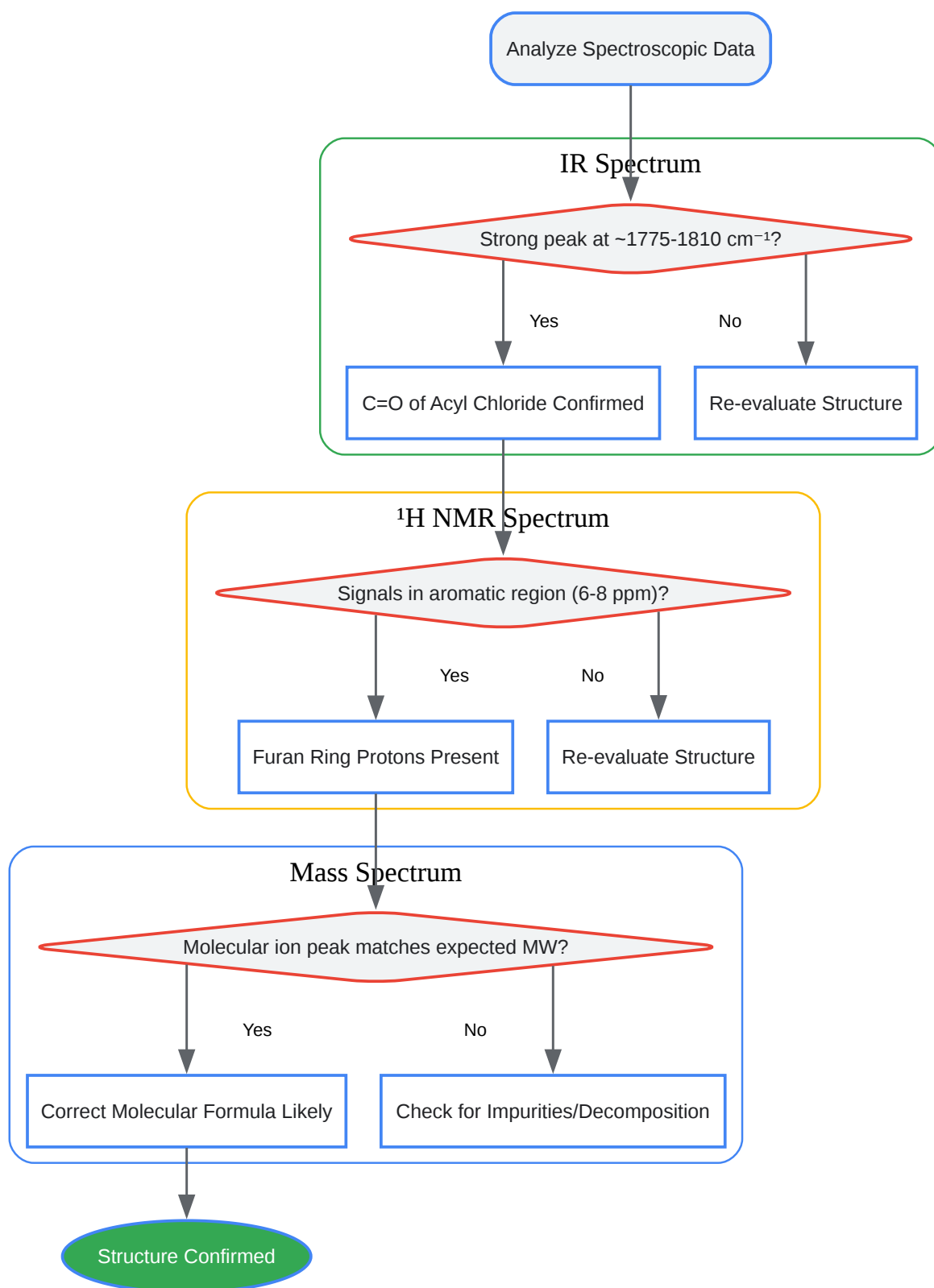
- IR Spectroscopy: A small amount of the sample is placed on the ATR crystal of an IR spectrometer, and the spectrum is recorded.
- NMR Spectroscopy: The sample is dissolved in a suitable deuterated solvent (e.g., CDCl_3), and the ^1H and ^{13}C NMR spectra are acquired.
- Mass Spectrometry: The sample is introduced into the mass spectrometer, and the mass spectrum is obtained.

Data Interpretation and Structure Elucidation

The data obtained from the various characterization techniques should be analyzed in a cohesive manner to confirm the structure of the synthesized furanoyl chloride.

A Workflow for Synthesis and Characterization





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Caption: Decision tree for the interpretation of spectroscopic data.

Conclusion

This technical guide has provided a detailed examination of the physical properties of substituted furanoyl chlorides. A thorough understanding and accurate determination of these properties are fundamental to the successful use of these important chemical intermediates in research and development. By integrating theoretical principles with practical experimental protocols and safety considerations, this guide serves as a valuable resource for scientists working in the field of organic synthesis.

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